

Technical Application Note: Selective Synthesis of N-cyclohexyl-1,4-diazepane-1-carboxamide

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Compound of Interest

Compound Name: *N-cyclohexyl-1,4-diazepane-1-carboxamide*

Cat. No.: B7806685

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Introduction & Scope

The 1,4-diazepane (homopiperazine) moiety is a privileged pharmacophore in medicinal chemistry, serving as a core scaffold in ligands for targets such as the Cannabinoid Receptor 2 (CB2), Soluble Epoxide Hydrolase (sEH), and various TRP channels.

This Application Note details the protocol for synthesizing **N-cyclohexyl-1,4-diazepane-1-carboxamide**. This specific derivative features a urea linkage at the N1 position and a secondary amine at N4. The synthesis presents a classic chemoselectivity challenge: 1,4-diazepane contains two equivalent secondary amines. Direct reaction with cyclohexyl isocyanate typically yields a statistical mixture of mono-urea, bis-urea, and unreacted starting material.

To ensure high purity and yield, this protocol utilizes a protection-deprotection strategy employing tert-butyl 1,4-diazepane-1-carboxylate (1-Boc-homopiperazine) as the starting material. This approach guarantees regioselectivity.

Key Chemical Properties[1][2][3][4][5]

- Target Molecule: **N-cyclohexyl-1,4-diazepane-1-carboxamide**

- Molecular Formula: C

H

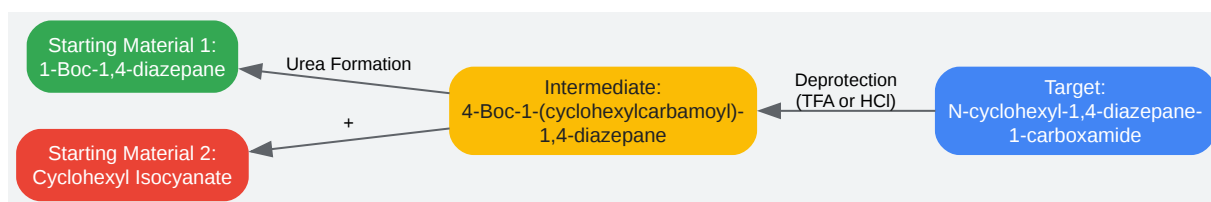
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- Molecular Weight: 225.33 g/mol
- LogP (Predicted): ~1.2 (Free base)

Retrosynthetic Analysis & Strategy

The most robust route disconnects the urea linkage, tracing back to a nucleophilic attack of the diazepane nitrogen on the electrophilic carbon of cyclohexyl isocyanate. To prevent polymerization or bis-functionalization, the N4 position is orthogonally protected with a Boc group.



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Figure 1: Retrosynthetic disconnection showing the protection strategy required to achieve mono-functionalization.

Detailed Experimental Protocol

Phase 1: Urea Coupling (Carbamoylation)

Objective: Selective formation of the urea linkage at the free secondary amine of 1-Boc-1,4-diazepane.

Reagents:

- 1-Boc-1,4-diazepane (1.0 equiv) [CAS: 112275-50-0]
- Cyclohexyl isocyanate (1.05 equiv) [CAS: 3173-53-3]
- Dichloromethane (DCM), anhydrous (0.1 M concentration)
- Triethylamine (TEA) (0.5 equiv, optional catalyst)

Procedure:

- Preparation: In a flame-dried Round Bottom Flask (RBF) equipped with a magnetic stir bar and nitrogen inlet, dissolve 1-Boc-1,4-diazepane (1.0 g, 5.0 mmol) in anhydrous DCM (50 mL).
- Cooling: Cool the solution to 0°C using an ice/water bath. Rationale: Isocyanates are highly reactive. Low temperature prevents exotherms and minimizes side reactions.
- Addition: Add Cyclohexyl isocyanate (0.69 g, 0.71 mL, 5.5 mmol) dropwise over 10 minutes via a syringe.
 - Note: If the reaction is sluggish, add TEA (0.5 equiv). However, for aliphatic amines reacting with isocyanates, base is often unnecessary.
- Reaction: Allow the mixture to warm to room temperature (RT) naturally and stir for 4–6 hours.
- Monitoring: Monitor by TLC (5% MeOH in DCM, stain with Ninhydrin or PMA). The starting amine spot should disappear, and a less polar urea product spot should appear.
- Workup:
 - Quench with water (20 mL).
 - Separate the organic layer.[\[1\]](#)
 - Extract the aqueous layer with DCM (2 x 20 mL).

- Wash combined organics with Brine (30 mL), dry over Na

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, filter, and concentrate in vacuo.

- Purification: Purify the residue via Flash Column Chromatography (SiO

, Hexanes/Ethyl Acetate gradient 0-50%) to yield the Boc-protected intermediate as a white solid/foam.

Phase 2: Deprotection (Boc Removal)[6]

Objective: Removal of the tert-butoxycarbonyl group to release the secondary amine.

Reagents:

- Trifluoroacetic acid (TFA) or 4M HCl in Dioxane
- Dichloromethane (DCM)

Procedure (TFA Method):

- Dissolution: Dissolve the intermediate from Phase 1 (1.0 equiv) in DCM (5 mL per gram of substrate).
- Acidolysis: Add TFA (20 equiv) dropwise at 0°C.
- Reaction: Stir at RT for 2 hours. Monitor by LC-MS for the loss of the Boc group (M-100 or M-56 fragments).
- Workup (Free Base Isolation):
 - Concentrate the reaction mixture to remove excess TFA and DCM.
 - Redissolve the residue in DCM.
 - Carefully neutralize with saturated aqueous NaHCO₃ until pH ~8.

- Extract with DCM (3 x). Caution: The product is a polar amine; ensure efficient extraction or use CHCl_3

$i\text{PrOH}$ (3:1).

- Dry over Na

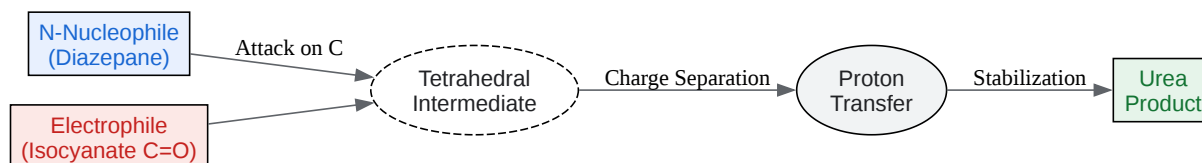
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and concentrate.

- Salt Formation (Alternative): If a solid salt is preferred for stability, treat the Boc-intermediate with 4M HCl in Dioxane. The product will precipitate as the hydrochloride salt. Filter and wash with diethyl ether.

Mechanistic Insight

The reaction proceeds via a standard nucleophilic addition mechanism. The nucleophilic nitrogen of the diazepane attacks the electrophilic carbon of the isocyanate.



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Figure 2: Mechanism of urea formation. The secondary amine (N4) attacks the isocyanate carbon, followed by a rapid proton transfer from the amine nitrogen to the isocyanate nitrogen.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Phase 1)	Moisture in solvent	Isocyanates hydrolyze to amines and CO
		in water. Ensure anhydrous DCM and N
		atmosphere.
Bis-urea Formation	Loss of Boc group	Ensure starting material is pure 1-Boc-diazepane. Avoid acidic conditions during Phase 1.
Product stuck in Aqueous	High Polarity of Product	The final deprotected amine is polar. Use "salting out" (saturate aq. layer with NaCl) or use continuous extraction.
Solidification Issues	Hygroscopic Salt	If the HCl salt is hygroscopic, recrystallize from MeOH/Et
		O or isolate as a fumarate/tartrate salt.

References

- Protective Groups: Wuts, P. G. M., & Greene, T. W. (2006). Greene's Protective Groups in Organic Synthesis. Wiley-Interscience. (Standard text for Boc chemistry).
- Diazepane Scaffolds: Hackling, A., et al. (2002). "Synthesis and evaluation of 1,4-diazepanes as dopamine D3 receptor ligands." Bioorganic & Medicinal Chemistry Letters, 12(20), 2961-2964. [Link](#)
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- General Protocol Validation: Procedures adapted from Journal of Medicinal Chemistry protocols for "Synthesis of substituted 1,4-diazepanes" typically found in supplementary d

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Sources

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